

2-(3-Nitro-1H-pyrazol-1-yl)ethanol: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name: 2-(3-nitro-1H-pyrazol-1-yl)ethanol

CAS No.: 956951-01-2

Cat. No.: B2552969

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Executive Summary

2-(3-nitro-1H-pyrazol-1-yl)ethanol (CAS 956951-01-2) is a functionalized heterocyclic intermediate critical in the development of high-energy density materials (HEDMs) and pharmaceutical scaffolds. Characterized by a nitro-substituted pyrazole ring with a hydroxyethyl tail, it serves as a dual-utility precursor: the nitro group provides energetic potential or a handle for reduction to amines, while the hydroxyl group offers a site for esterification (e.g., to nitrate esters) or further alkylation.

This guide provides a comprehensive technical analysis of the compound, detailing its synthesis via regioselective N-alkylation, physicochemical properties, and downstream applications in energetic plasticizers and bioactive molecule design.

Chemical Profile & Identity

Property	Data
CAS Number	956951-01-2
IUPAC Name	2-(3-Nitro-1H-pyrazol-1-yl)ethanol
Synonyms	1-(2-Hydroxyethyl)-3-nitropyrazole; 3-Nitro-1-pyrazoleethanol
Molecular Formula	C ₅ H ₇ N ₃ O ₃
Molecular Weight	157.13 g/mol
Physical State	Solid (typically yellow to orange crystalline powder)
Solubility	Soluble in polar organic solvents (DMSO, DMF, Ethanol), Water
Key Functional Groups	Nitro (-NO ₂), Hydroxyl (-OH), Pyrazole (N-N heterocycle)

Synthesis Protocol: Regioselective N-Alkylation

The primary synthetic route involves the N-alkylation of 3-nitro-1H-pyrazole (CAS 26621-44-3) with 2-chloroethanol or ethylene oxide. A critical challenge in this synthesis is controlling regioselectivity between the N1-alkylation (yielding the target 3-nitro isomer) and N2-alkylation (yielding the 5-nitro isomer).

Reaction Mechanism & Regiochemistry

The 3-nitropyrazole starting material exists in tautomeric equilibrium. Under basic conditions, the pyrazolate anion is formed. Alkylation at the nitrogen adjacent to the carbon bearing the nitro group (N2) is sterically hindered and electronically less favored compared to the distal nitrogen (N1). Therefore, the 1,3-isomer (Target) is thermodynamically and kinetically favored over the 1,5-isomer.

Experimental Workflow

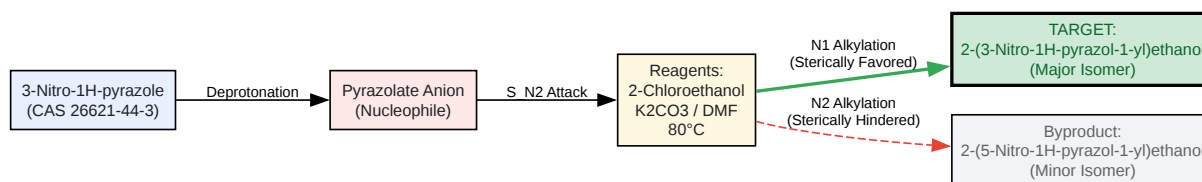
Reagents:

- Substrate: 3-Nitro-1H-pyrazole (1.0 eq)
- Alkylating Agent: 2-Chloroethanol (1.2 – 1.5 eq) or Ethylene Oxide
- Base: Potassium Carbonate (K_2CO_3) or Sodium Hydroxide (NaOH)
- Solvent: DMF (N,N-Dimethylformamide) or Acetonitrile
- Catalyst (Optional): Potassium Iodide (KI) to accelerate alkylation via Finkelstein reaction in situ.

Step-by-Step Protocol:

- Deprotonation: Charge a reaction vessel with 3-nitro-1H-pyrazole and DMF. Add K_2CO_3 (2.0 eq) and stir at room temperature for 30 minutes to generate the pyrazolate anion.
- Alkylation: Add 2-chloroethanol dropwise. If using KI (0.1 eq), add it prior to the alkyl halide.
- Heating: Heat the mixture to 80–90°C for 6–12 hours. Monitor conversion via TLC (eluent: Ethyl Acetate/Hexane) or HPLC.
- Workup:
 - Cool the mixture to room temperature.
 - Filter off inorganic salts (KCl/ K_2CO_3).
 - Concentrate the filtrate under reduced pressure to remove DMF.
 - Dissolve the residue in Ethyl Acetate and wash with water (to remove unreacted 2-chloroethanol and traces of DMF) and brine.
- Purification: The crude product is often an oil or low-melting solid. Recrystallize from Ethanol/Water or purify via column chromatography (SiO_2) if the 1,5-isomer is present in significant quantities.

Synthesis Visualization



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Figure 1: Synthetic pathway illustrating the regioselective alkylation of 3-nitropyrazole to yield the target ethanol derivative.

Characterization & Analytics

To validate the identity of CAS 956951-01-2, researchers should look for the following diagnostic signals.

Nuclear Magnetic Resonance (NMR)

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - Pyrazole Ring: Two doublets (or d/d) in the aromatic region (~7.0 – 8.5 ppm). The proton at C5 (adjacent to N1) typically shifts downfield.
 - Ethyl Linker:
 - Triplets at ~4.2 ppm (N-CH₂) and ~3.8 ppm (CH₂-OH).
 - Broad singlet for -OH (exchangeable with D₂O).
- ^{13}C NMR:
 - Signals for pyrazole carbons (C3-NO₂, C4, C5).^{[1][2]}
 - Aliphatic signals for -N-CH₂- and -CH₂-OH (~50-60 ppm).

Vibrational Spectroscopy (FT-IR)

- NO₂ Group: Asymmetric stretch at ~1530–1550 cm⁻¹; Symmetric stretch at ~1340–1360 cm⁻¹.
- OH Group: Broad absorption at 3200–3400 cm⁻¹.
- C=N / C=C: Ring stretches at 1400–1500 cm⁻¹.

Applications in Research & Development Energetic Materials (HEDMs)

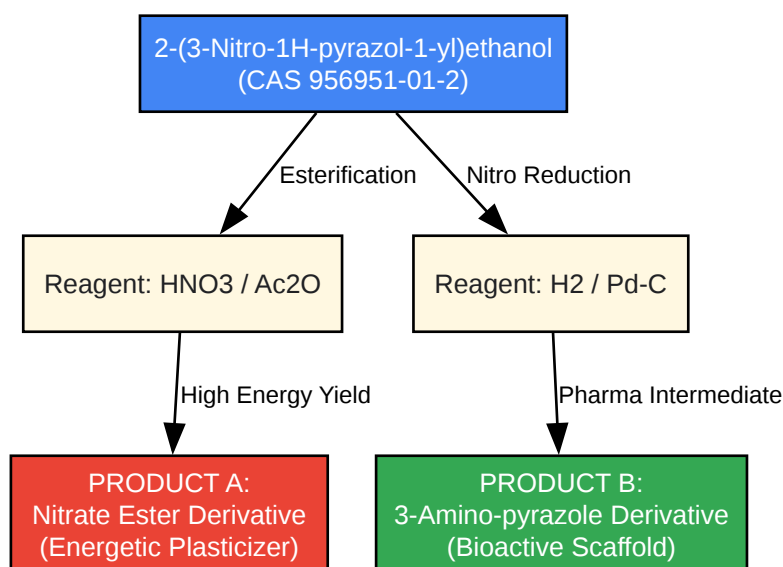
The compound is a vital intermediate for Energetic Plasticizers.

- Nitration: The hydroxyl group can be esterified with 98% HNO₃/Ac₂O to form the Nitrate Ester (2-(3-nitro-1H-pyrazol-1-yl)ethyl nitrate).
- Utility: This derivative adds energy content (oxygen balance) while improving the mechanical properties of propellant binders compared to inert plasticizers.

Pharmaceutical Intermediates

- Reduction: The nitro group can be reduced (H₂/Pd-C or Fe/HCl) to an amine (CAS 84407-13-6), creating a 2-(3-amino-1H-pyrazol-1-yl)ethanol scaffold.
- Linker Chemistry: The hydroxyethyl arm serves as a spacer, allowing the bioactive pyrazole core to be tethered to other pharmacophores in fragment-based drug discovery (FBDD).

Application Workflow Diagram



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Figure 2: Divergent application pathways for CAS 956951-01-2 in energetic materials and pharmaceutical synthesis.

Safety & Handling

- Hazard Class: While less sensitive than polynitro compounds, mono-nitro pyrazoles should be treated as potentially energetic.
- Handling: Use non-sparking tools. Avoid heating dry solids beyond 100°C unless thermal stability is established (DSC/TGA).
- Toxicity: GHS Classification typically includes H302 (Harmful if swallowed) and H315/H319 (Skin/Eye Irritation).
- Storage: Store in a cool, dry place away from strong reducing agents and bases.

References

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